

Difference between potassium cyanoborodeuteride and sodium cyanoborodeuteride

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Compound of Interest

Compound Name: Potassium cyanoborodeuteride

CAS No.: 25895-63-0

Cat. No.: B1629883

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Technical Guide: Potassium Cyanoborodeuteride vs. Sodium Cyanoborodeuteride

Executive Summary

In the synthesis of deuterated pharmaceutical ingredients (APIs) and metabolic probes, the choice between **Potassium Cyanoborodeuteride** (

) and Sodium Cyanoborodeuteride (

) is rarely arbitrary. While both reagents effect the reductive amination of carbonyls to amines with deuterium incorporation, their physicochemical distinctions dictate their utility in process chemistry.

- Sodium Cyanoborodeuteride (

): The industry standard. High solubility in a wide range of organic solvents (THF, MeOH, Diglyme) but suffers from significant hygroscopicity, complicating precise stoichiometric handling in small-scale, high-value labeling.

- **Potassium Cyanoborodeuteride (**

): The "precision" alternative. Generally non-hygroscopic and thermodynamically more stable, allowing for exact weighing in open air. However, it exhibits reduced solubility in ethereal solvents (THF), often necessitating methanolic or aqueous reaction media.

Physicochemical Property Matrix

The following table contrasts the critical parameters influencing reagent selection.

Feature	Sodium Cyanoborodeuteride ()	Potassium Cyanoborodeuteride ()
CAS Number	25895-62-9	25895-63-0
Hygroscopicity	High (Deliquescent; absorbs atmospheric rapidly)	Low (Stable crystalline solid; preferred for precise weighing)
Solubility (MeOH)	Very High (>200 g/L)	High
Solubility (THF)	High (Soluble)	Low/Insoluble (Often requires phase transfer or cosolvent)
Solubility (Water)	Very High	High
Thermal Stability	Decomposes >240°C (slow hydrolysis in moisture)	Higher thermal stability; negligible hydrolysis in storage
Reactivity Profile	Slightly faster kinetics in non-polar solvents due to tighter ion pairing and solubility. ^[1]	Slower dissolution-controlled kinetics in ethers; comparable in MeOH.

Expert Insight: The Cation Effect

The reactivity difference is governed by the cation's Lewis acidity and solvation energy.

- (Harder Lewis Acid): Coordinates more effectively with carbonyl oxygens or solvent ethers, potentially accelerating iminium formation or hydride transfer in lower dielectric media.
- (Softer Lewis Acid): Larger ionic radius leads to weaker solvation shells and lower solubility in aprotic organic solvents (THF), often making the reaction heterogeneous (slurry) unless methanol is used.

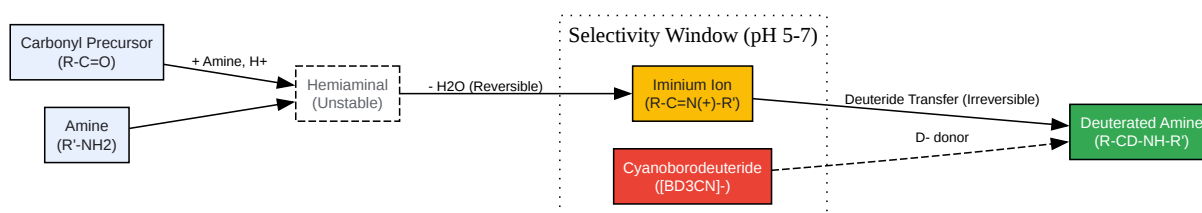
Mechanistic Pathway & Deuterium Incorporation[2]

The core utility of these reagents is the irreversible delivery of a deuteride ion (

) to an iminium intermediate. Unlike Borohydrides (

), Cyanoborohydrides are stable at pH 6-7, allowing the selective reduction of the protonated iminium ion without reducing the precursor ketone or aldehyde.

Reaction Mechanism (DOT Visualization)



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Figure 1: Mechanism of reductive amination. The cyanoborodeuteride anion selectively reduces the iminium species (yellow) formed in situ, ignoring the carbonyl precursor at controlled pH.

Experimental Protocols

Protocol A: High-Throughput Labeling with

Context: Used when solubility in THF or DCM/MeOH mixtures is required for lipophilic substrates.

- Imine Formation: Dissolve ketone (1.0 eq) and amine (1.2 eq) in anhydrous THF/MeOH (1:1). Add catalytic acetic acid to adjust pH to ~6. Stir for 1-2 hours over molecular sieves (3Å) to drive equilibrium.
- Reduction: Add

(0.7 - 1.0 eq) as a solution in MeOH. Note: Handle quickly or in a glovebox due to hygroscopicity.
- Quench: Stir for 4-16 hours. Quench with 1N HCl (caution: HCN evolution) to decompose excess borohydride.
- Workup: Basify with NaOH to pH >10, extract into DCM, and concentrate.

Protocol B: Precision Stoichiometric Labeling with

Context: Used for expensive isotopic labeling where exact stoichiometry is critical to prevent "over-deuteration" or waste of reagent.

- Preparation: Weigh

(exact 0.6 eq per imine function) on an analytical balance in open air (no glovebox needed).
- Reaction: Dissolve substrate in Methanol (MeOH). Note: Do not use THF as the primary solvent as

may not dissolve effectively.
- One-Pot Addition: Add the solid

directly to the reaction mixture containing the carbonyl, amine, and acetic acid.
- Workup: The potassium salts formed (Borates) are often less soluble in the organic quench phase, facilitating cleaner phase separation during extraction.

Safety & Handling: The Cyanide Hazard[3]

Both reagents liberate highly toxic Hydrogen Cyanide (HCN) gas upon contact with strong acids or moisture.

- Ventilation: All reactions must be performed in a functioning fume hood.
- Quenching: Never quench directly into strong acid. Quench into a basic solution (NaOH) or use a specific oxidative destruction method (Bleach/Hypochlorite) to neutralize cyanide waste before disposal.
- Waste: Segregate waste streams. Label clearly as "Cyanide Contaminated".

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